

Personal protective equipment for handling Acenaphthene-d10

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Compound of Interest

Compound Name: Acenaphthene-d10

Cat. No.: B084017

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Essential Safety and Handling Guide for Acenaphthene-d10

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Acenaphthene-d10**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Acenaphthene-d10 is classified as a hazardous substance. It is known to cause skin and serious eye irritation, may cause respiratory irritation, and is very toxic to aquatic life with long-lasting effects.^{[1][2][3][4]} Proper personal protective equipment and handling protocols are mandatory to minimize exposure and prevent environmental contamination.

Hazard Identification and Classification

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2A / 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, short-term (Acute)	Acute 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term (Chronic)	Chronic 1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Acenaphthene-d10** to prevent exposure.^{[1][2]}
^[3]

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[1] A face shield may be required for tasks with a high risk of splashes.[2]
Skin Protection	Wear fire/flammable resistant and impervious clothing.[1] Chemical-resistant gloves (e.g., nitrile) must be worn.[2] Inspect gloves prior to use and use proper glove removal technique.[2]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges (e.g., type OV/AG/P99 US or ABEK-P2 EU) must be used.[1][3] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2]

Experimental Protocols

Handling and Storage:

- Ventilation: Always handle **Acenaphthene-d10** in a well-ventilated area or a certified chemical fume hood.[1][2]
- Avoid Dust Formation: Minimize the creation of dust and aerosols during handling.[2][3]
- Personal Hygiene: Wash hands thoroughly after handling and before breaks.[2] Contaminated clothing should be removed and washed before reuse.[1]
- Storage: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[1][2]

Accidental Release Measures:

- Evacuation: Evacuate personnel from the spill area.[3]

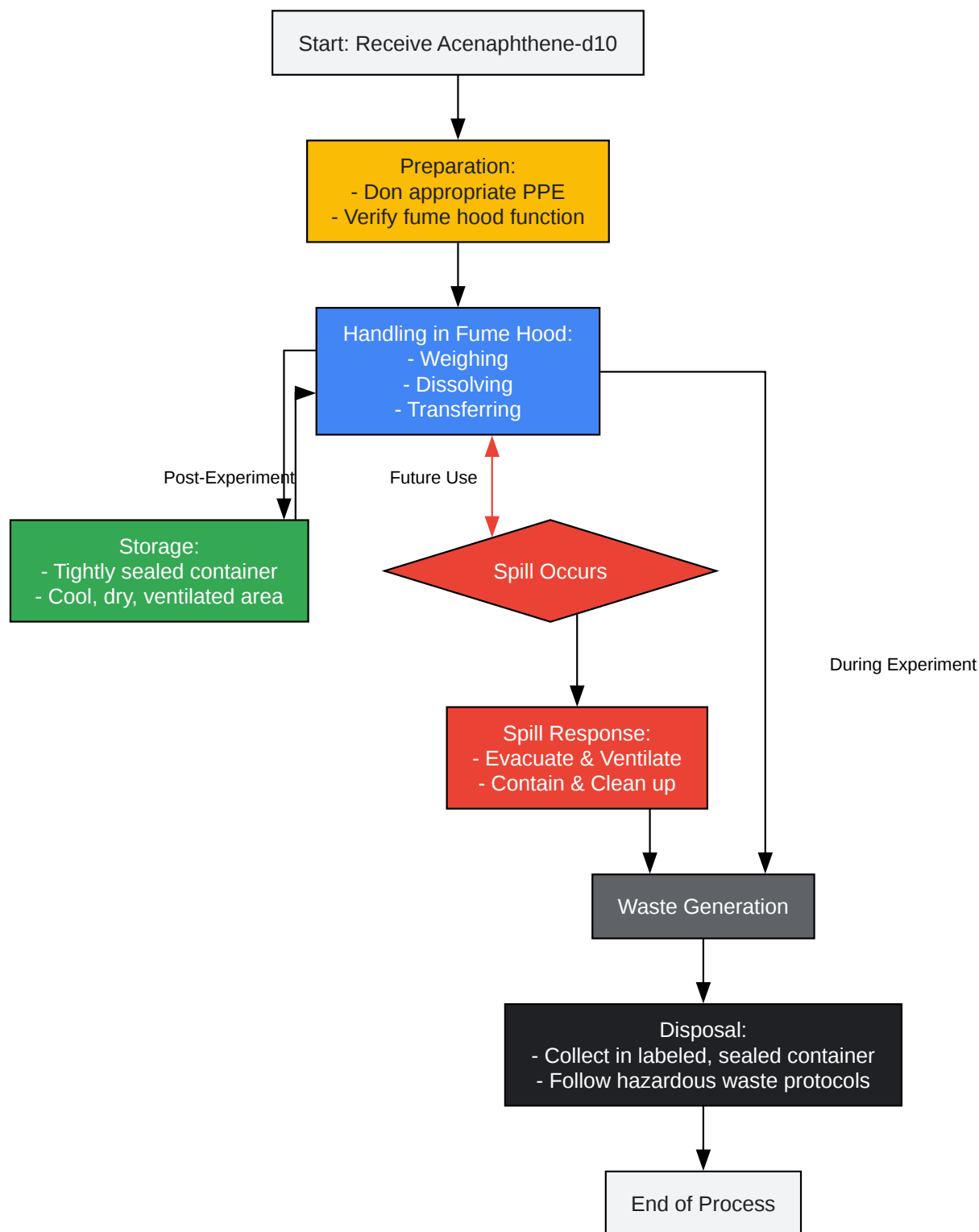
- Ventilation: Ensure adequate ventilation.[3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1][3]
- Clean-up: For solid spills, carefully sweep up or vacuum the material and place it into a suitable, closed container for disposal.[3] Avoid creating dust.[3]

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][3]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical help.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[2][3]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.[2][3]

Disposal Plan

Dispose of **Acenaphthene-d10** and its containers in accordance with all applicable federal, state, and local environmental regulations.[2] This material and its container must be disposed of as hazardous waste.[3] Contact a licensed professional waste disposal service to dispose of this material.[2] Do not allow the product to enter drains or waterways.[3][5]



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Caption: Workflow for the safe handling and disposal of **Acenaphthene-d10**.

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